

Technical Sourcing & Quality Assurance Guide: 2-Isopropylbenzenethiol

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Compound of Interest

Compound Name: 2-Isopropylbenzenethiol

CAS No.: 6262-87-9

Cat. No.: B1581741

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CAS: 6262-87-9 | Role: Sterically Hindered Aryl-Sulfur Scaffold[1][2]

Executive Summary: The Ortho-Effect in Sourcing

2-Isopropylbenzenethiol (also known as o-cumenethiol) is a specialized building block used primarily to introduce a bulky, lipophilic aryl-thio motif into drug candidates.[1][2] Its value lies in the ortho-isopropyl group, which provides significant steric hindrance, often used to lock conformations in biaryl systems or modulate metabolic stability (blocking metabolic hot spots). [1][2]

However, this steric bulk presents a sourcing challenge: Synthesis byproducts are difficult to remove. Commercial grades vary significantly between "Technical" (90%) and "Synthesis" (>95%) grades.[1][2] For drug development, using technical grade material without re-purification can lead to failed metal-catalyzed cross-couplings (e.g., Buchwald-Hartwig) due to sulfur-poisoning impurities.[1][2]

Chemical Identity & Critical Properties

Distinguishing the ortho isomer from the para isomer (4-isopropylbenzenethiol, CAS 4946-14-9) is critical, as they have vastly different steric profiles.[\[1\]](#)[\[2\]](#)

Property	Specification	Technical Note
CAS Number	6262-87-9	Verify COA matches this specific isomer.
IUPAC Name	2-Propan-2-ylbenzenethiol	Often mislabeled as "Isopropylthiophenol" (ambiguous). [1] [2]
Molecular Weight	152.26 g/mol	
Boiling Point	220–227 °C	High boiling point makes distillation purification energy-intensive. [1] [2]
Density	1.01 g/mL	Denser than water; forms bottom layer in aqueous workups. [1] [2]
Odor Profile	Penetrating Stench	Requires dedicated fume hood lines and bleach scrubbers. [1] [2]

Supplier Landscape & Grade Analysis

The market is bifurcated into high-purity reagents for discovery and technical grades for bulk synthesis.[\[1\]](#)[\[2\]](#)

Tier 1: High-Fidelity Discovery Reagents (>95%)

Recommended for: SAR studies, late-stage functionalization, and biological assays.[\[1\]](#)[\[2\]](#)

- Tokyo Chemical Industry (TCI)[\[1\]](#)[\[3\]](#)
 - Product Code: I0857[\[2\]](#)[\[3\]](#)
 - Spec: >95.0% (GC)[\[1\]](#)[\[3\]](#)

- Assessment: TCI is the preferred vendor for medicinal chemistry due to their rigorous exclusion of disulfide impurities.[1][2] Their "store under inert gas" protocol minimizes the in-situ oxidation that plagues lower-tier suppliers.[1][2]
- Santa Cruz Biotechnology (SCBT)[1][4]
 - Catalog: sc-260020
 - Assessment: Reliable for gram-scale discovery needs. Often repackaged from primary synthesizers but maintains good QC on isomeric purity.[1][2]

Tier 2: Technical Grade Sources (90%)

Recommended for: Early-stage intermediate synthesis (where purification follows).[1]

- Sigma-Aldrich (Merck)[1][2]
 - Product Code: I27503[2][5]
 - Spec: Technical Grade, 90%
 - Risk Factor: The 10% impurity profile typically includes 2,2'-diisopropyl diphenyl disulfide (oxidation product) and cumene (starting material).[1][2]
 - Mitigation: If used for Pd-catalyzed couplings, the disulfide impurity can poison the catalyst.[1][2] You must reduce this material (e.g., Zn/HCl or LiAlH₄) prior to use in sensitive catalytic cycles.[1][2]

Tier 3: Bulk/Custom Synthesis[2]

- Enamine / WuXi AppTec: For kilogram-scale GMP requirements, custom synthesis is required as catalog vendors rarely stock >100g batches of this specific isomer due to shelf-life stability (oxidation).[1][2]

Technical Deep Dive: Impurity Profiling & Management

The synthesis of **2-isopropylbenzenethiol** typically involves the reaction of a Grignard reagent with elemental sulfur or the reduction of sulfonyl chlorides.^{[1][2]} Both routes leave specific fingerprints.^{[1][2]}

The "Silent Killer": Disulfide Contamination

Thiols oxidize to disulfides upon contact with air.^{[1][2]}

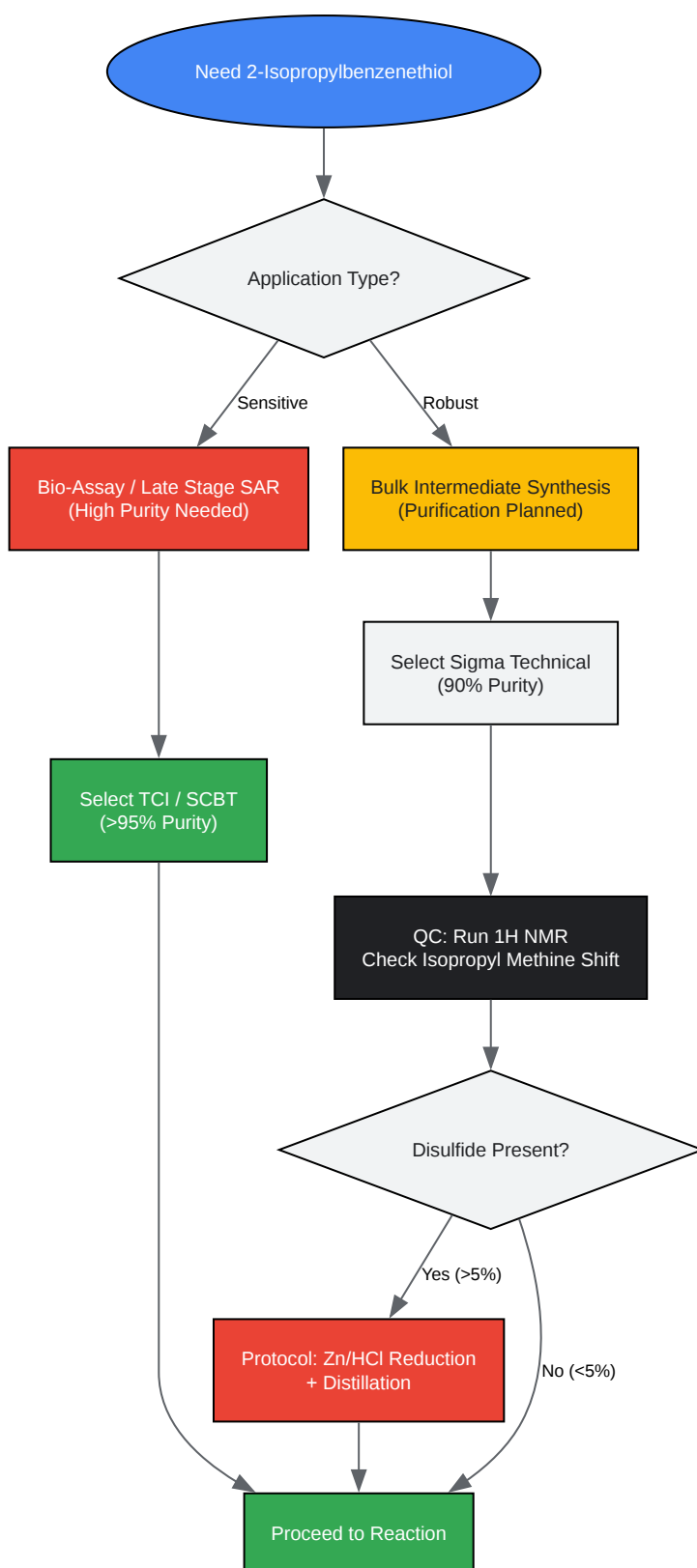
^{[1][2]}

- Detection: Disulfides are often silent in simple LC-MS (low ionization) but visible in ¹H NMR (slight downfield shift of the isopropyl methine proton).^{[1][2]}
- Impact: In nucleophilic substitution reactions (

), disulfides are inert, leading to stoichiometric errors.

Visualization: Sourcing & QC Decision Logic

The following diagram outlines the decision process for selecting a supplier grade based on the intended experimental application.



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Figure 1: Decision logic for sourcing and quality control based on experimental sensitivity.

Handling & Safety Protocol (Standard Operating Procedure)

Hazard Class: Corrosive (Category 1B), Stench.[1][2]

- Odor Containment:
 - All transfers must occur in a fume hood with a face velocity >100 fpm.[1][2]
 - Bleach Trap: All glassware and syringes must be rinsed immediately with a 10% sodium hypochlorite (bleach) solution.[1][2] This oxidizes the thiol to the odorless sulfonate.[1][2]
 - Do not use rotary evaporators shared with open labs; use a dedicated diaphragm pump vented to a scrubber.[1][2]
- Storage:
 - Inert Atmosphere: Store under Argon or Nitrogen.[1][2] The 2-isopropyl group does not prevent oxidation; it only slows it sterically.[1][2]
 - Cap Seal: Parafilm is insufficient.[1][2] Use electrical tape or Teflon tape over the cap to prevent oxygen ingress and odor leakage.[1][2]

Synthesis-Based Verification (Self-Validating Protocol)

If commercial stock is degraded (cloudy or solid precipitate), regenerate the thiol using this reductive protocol:

- Dissolve: Dissolve the impure thiol (containing disulfide) in glacial acetic acid.
- Reduce: Add Zinc powder (3.0 equiv) and dilute HCl dropwise. Stir at reflux for 2 hours.
 - Mechanism:[2][6]

[1][2]

- Extract: Dilute with water, extract into hexanes (thiol is highly lipophilic).[1][2]
- Distill: Kugelrohr distillation is effective due to the high boiling point (220°C).[1][2]

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